

# Application Notes and Protocols: Preparation of ADX47273 Stock Solution in DMSO

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## Introduction

ADX47273 is a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 5 (mGluR5).[1][2][3] As a crucial tool in neuroscience research, particularly in studies related to synaptic plasticity and neurological disorders, the accurate and consistent preparation of ADX47273 stock solutions is paramount for reproducible experimental results.[3] [4] Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of ADX47273 due to its high solubilizing capacity for this compound.[1][2][5] These application notes provide a detailed protocol for the preparation, storage, and handling of ADX47273 stock solutions in DMSO.

# **Quantitative Data Summary**

For ease of reference and experimental planning, the key quantitative data for ADX47273 are summarized in the table below.



Parameter	Value	Source(s)
Molecular Weight	369.36 g/mol	[1][2][5]
Solubility in DMSO	74 mg/mL (200.34 mM) to 100 mg/mL (270.74 mM)	[1][2]
Recommended Stock Solution Storage	-80°C for up to 1 year; -20°C for up to 1 month	[1][2]
Powder Storage	-20°C for up to 3 years	[2]
In Vitro EC50	0.17 μΜ	[1][6]
Common In Vitro Concentration Range	0.1 μM - 10 μM	[1][6]

# Experimental Protocol: Preparation of a 10 mM ADX47273 Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of ADX47273 in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for in vitro assays.

#### Materials:

- ADX47273 powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- · Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- · Pipettes and sterile filter tips

## Procedure:



## · Preparation:

 Bring the ADX47273 powder and DMSO to room temperature before opening to prevent condensation. It is crucial to use fresh, anhydrous DMSO as absorbed moisture can reduce the solubility of ADX47273.[1]

#### Weighing ADX47273:

- Tare a sterile microcentrifuge tube on a calibrated analytical balance.
- Carefully weigh out the desired amount of ADX47273 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.69 mg of ADX47273 (Molecular Weight = 369.36 g/mol ).
  - Calculation: Mass (mg) = Desired Volume (L) x Desired Concentration (mol/L) x
     Molecular Weight (g/mol) x 1000 (mg/g)
  - Mass (mg) = 0.001 L x 0.010 mol/L x 369.36 g/mol x 1000 mg/g = 3.69 mg

#### Dissolving in DMSO:

- Add the appropriate volume of fresh DMSO to the microcentrifuge tube containing the ADX47273 powder. For the example above, add 1 mL of DMSO.
- Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication may be used to facilitate dissolution if necessary.

## Aliquoting and Storage:

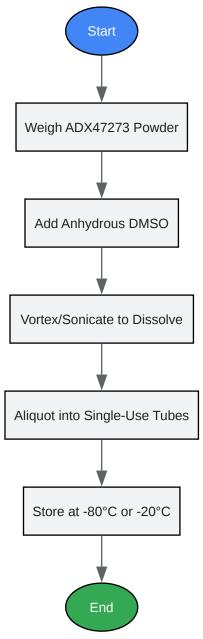
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- For long-term storage (up to 1 year), store the aliquots at -80°C.[1][2]
- For short-term storage (up to 1 month), store at -20°C.[1][2]
- Preparation of Working Solutions:



- When ready to use, thaw an aliquot of the stock solution at room temperature.
- Dilute the stock solution to the desired final concentration in the appropriate cell culture medium or buffer.
- Note: The final concentration of DMSO in the assay should be kept low (typically <0.5%)</li>
   to avoid solvent-induced cellular toxicity.

# **Visualizations**

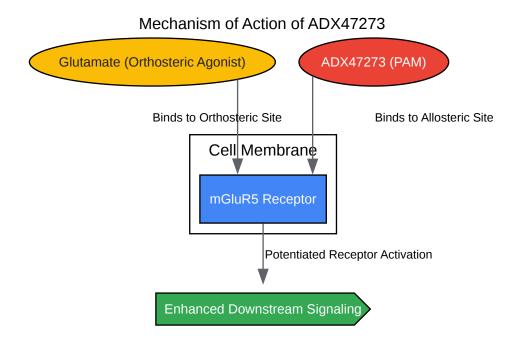
Experimental Workflow for ADX47273 Stock Solution Preparation





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Caption: Workflow for preparing ADX47273 stock solution.



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Caption: ADX47273 as a positive allosteric modulator of mGluR5.

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